

Application Notes and Protocols: Electrophilic Bromination of Aniline

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Compound of Interest

Compound Name: 2-Bromoaniline

Cat. No.: B046623

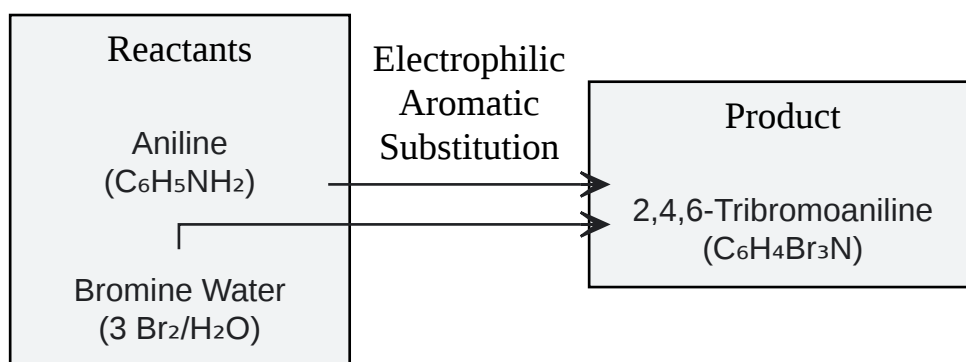
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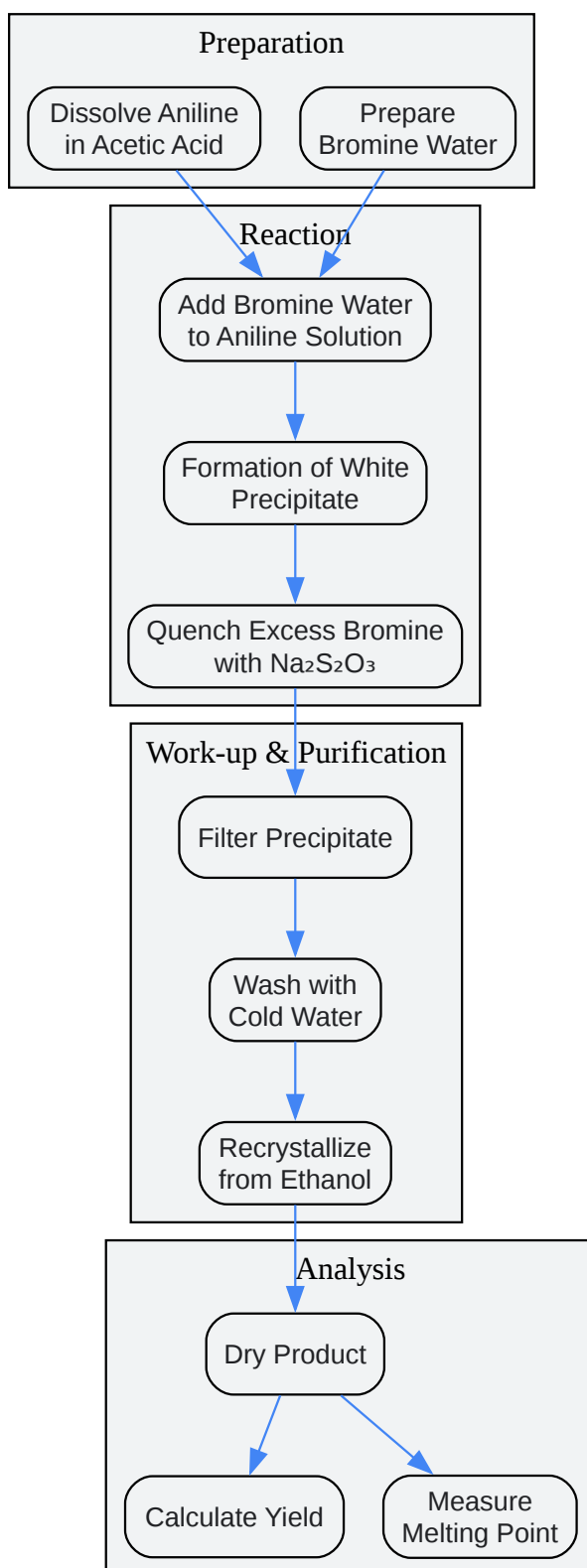
Introduction

The bromination of aniline is a classic example of an electrophilic aromatic substitution reaction. Due to the strong activating effect of the amino ($-NH_2$) group, which increases the electron density of the benzene ring, aniline reacts readily with bromine.^{[1][2]} This high reactivity facilitates the substitution of bromine atoms at the ortho and para positions.^{[1][2][3]} The reaction with bromine water is typically rapid and proceeds at room temperature, leading to the formation of a white precipitate of 2,4,6-tribromoaniline.^{[2][4][5]} This protocol details the synthesis, mechanism, and safety considerations for the preparation of 2,4,6-tribromoaniline.

Reaction Mechanism

The amino group in aniline is a powerful activating group that directs incoming electrophiles to the ortho and para positions. When aniline is treated with bromine water, the bromine molecule becomes polarized, and the electrophilic bromine cation (Br^+) attacks the electron-rich benzene ring. The reaction proceeds in a stepwise manner, with substitution occurring at all available ortho and para positions to yield the trisubstituted product, 2,4,6-tribromoaniline.^{[3][6]} Due to the high activation of the ring, a Lewis acid catalyst is not required for this reaction.^[7]





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